

A Mechanistic Deep Dive: Unraveling the Suzuki Coupling with Alkylboronic Esters

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Compound of Interest

Compound Name: 4,4,5,5-Tetramethyl-2-phenethyl-
1,3,2-dioxaborolane

Cat. No.: B066729

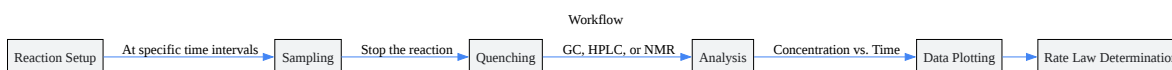
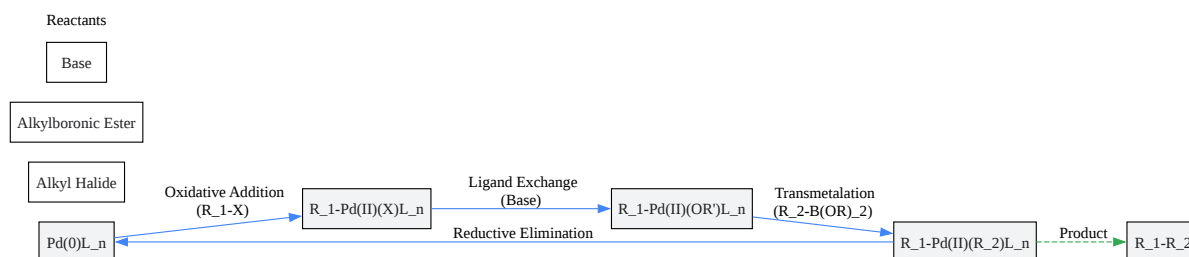
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For researchers, scientists, and drug development professionals, the Suzuki-Miyaura cross-coupling reaction is an indispensable tool for the construction of carbon-carbon bonds. The use of alkylboronic esters as coupling partners has significantly expanded the reaction's scope, enabling the synthesis of complex molecules with greater sp^3 character. This guide provides a comparative analysis of the mechanistic aspects of the Suzuki coupling with alkylboronic esters, supported by experimental data, detailed protocols, and visual aids to facilitate a deeper understanding of this pivotal transformation.

The generally accepted mechanism for the Suzuki-Miyaura coupling reaction proceeds through a catalytic cycle involving a palladium catalyst. This cycle can be broken down into three key steps: oxidative addition, transmetalation, and reductive elimination.^{[1][2]} The nature of the alkylboronic ester, ligands, and bases employed can significantly influence the efficiency and outcome of each of these steps.

The Catalytic Cycle: A Step-by-Step Examination

A visual representation of the catalytic cycle provides a clear overview of the key transformations involved.



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References

- 1. Ligand Effects on the Stereochemical Outcome of Suzuki-Miyaura Couplings [organic-chemistry.org]
- 2. Yoneda Labs [yonedalabs.com]
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